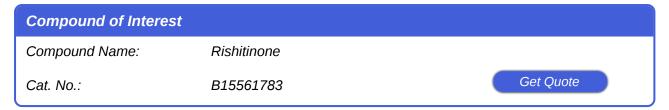


An In-depth Technical Guide to the Physical and Chemical Properties of Rishitin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rishitin is a sesquiterpenoid phytoalexin produced by plants of the Solanaceae family, most notably potatoes (Solanum tuberosum) and tomatoes (Solanum lycopersicum), in response to pathogenic attack.[1] First isolated in 1968 from the Rishiri variety of potato, it plays a crucial role in plant defense mechanisms.[1] This technical guide provides a comprehensive overview of the physical and chemical properties of rishitin, its isolation and synthesis, and its role in plant signaling pathways.

Physical and Chemical Properties

Rishitin is a bicyclic norsesquiterpene with two hydroxyl groups, contributing to its moderate polarity. While comprehensive experimental data on all its physical properties is not readily available in a single source, the following tables summarize the known and predicted values.



Property	Value	Source
Molecular Formula	C14H22O2	[1][2]
Molecular Weight	222.32 g/mol	[2]
Melting Point	65-67 °C	[3]
Boiling Point	Not available	
Appearance	Difficult to crystallize, often obtained as an oil.	[4]

Property	Value	Source
Water Solubility	Approximately 500 μg/mL at 20 °C	[4]
Organic Solvent Solubility	Freely soluble in organic solvents such as ethanol.	[4]
logP (Predicted)	1.9	[2]

Spectral Data

Detailed spectral data for Rishitin is crucial for its identification and characterization. While the original 1968 publication by Katsui et al. contains the primary data, its accessibility is limited. The following tables compile available and predicted spectral information.



Туре	Data
¹ H-NMR	Specific peak list and assignments are not readily available in recent literature. Accessing the original 1968 publication or modern analytical studies is recommended for detailed assignments.
¹³ C-NMR	Specific peak list and assignments are not readily available in recent literature. Accessing the original 1968 publication or modern analytical studies is recommended for detailed assignments.
Infrared (IR)	Specific absorption bands are not readily available in recent literature. Expected absorptions would include O-H stretching (broad, ~3300 cm ⁻¹), C-H stretching (~2900 cm ⁻¹), and C=C stretching (~1640 cm ⁻¹).
Mass Spectrometry (MS)	A predicted GC-MS spectrum is available, showing characteristic fragmentation patterns for a sesquiterpenoid alcohol.[3]

Experimental ProtocolsIsolation of Rishitin from Potato Tubers

This protocol is adapted from general methods for phytoalexin extraction from potato tubers.

Materials:

- Potato tubers (e.g., Rishiri variety)
- Culture of an elicitor organism (e.g., Phytophthora infestans) or a chemical elicitor.
- · Sterile distilled water
- Ethanol (70%)



- Ethyl acetate
- Anhydrous sodium sulfate
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and ethyl acetate for chromatography elution

Procedure:

- Elicitation: Wash potato tubers thoroughly and surface sterilize with 70% ethanol. Aseptically cut the tubers into slices (approximately 5 mm thick). Inoculate the slices with a suspension of the elicitor organism or treat with a chemical elicitor. Incubate the slices in a humid chamber in the dark for 48-72 hours to induce rishitin production.
- Extraction: Homogenize the elicited potato tuber slices in a blender with ethyl acetate. Filter the homogenate to separate the solid material from the ethyl acetate extract. Repeat the extraction of the solid residue to ensure complete recovery.
- Drying and Concentration: Combine the ethyl acetate extracts and dry over anhydrous sodium sulfate. Filter to remove the sodium sulfate and concentrate the extract under reduced pressure using a rotary evaporator.
- Purification: Purify the crude extract using silica gel column chromatography. Elute with a
 gradient of hexane and ethyl acetate. Collect fractions and monitor by thin-layer
 chromatography (TLC) to identify the fractions containing rishitin.
- Characterization: Combine the rishitin-containing fractions and evaporate the solvent. Characterize the purified rishitin using spectroscopic methods (NMR, MS, IR).





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Workflow for the isolation of Rishitin from potato tubers.

Total Synthesis of (-)-Rishitin

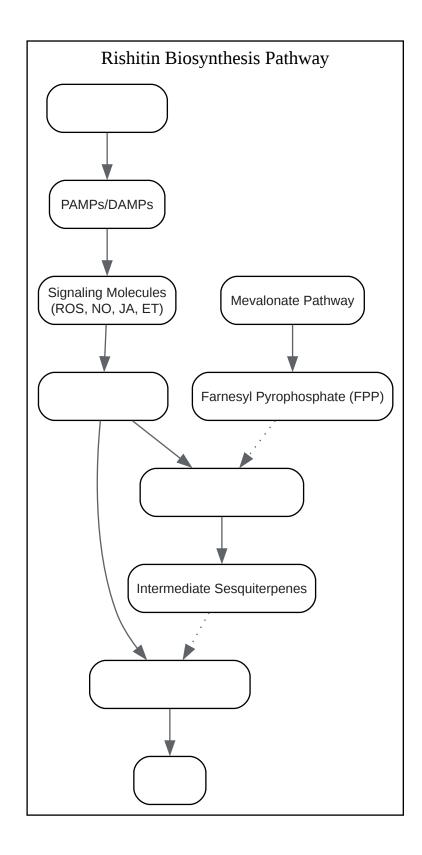
The total synthesis of the naturally occurring (-)-rishitin has been achieved via a stereoselective convergent route. A detailed protocol can be found in the doctoral dissertation by Jiong Chen (1995), Texas Tech University.[4] The synthesis involves the coupling of two chiral starting materials, (R)-(-)-carvone and D-tartaric acid, followed by a key vinyl radical cyclization step. Due to the complexity of the multi-step synthesis, researchers are directed to the original dissertation for the full experimental details.

Signaling Pathways

Rishitin biosynthesis is a key component of the plant's defense response and is tightly regulated by a complex signaling network. The pathway is induced by the perception of pathogen-associated molecular patterns (PAMPs) or damage-associated molecular patterns (DAMPs) at the plant cell surface.

The biosynthesis of rishitin, a sesquiterpenoid, originates from the mevalonate pathway in the cytoplasm. The precursor farnesyl pyrophosphate (FPP) is cyclized and subsequently modified through a series of enzymatic reactions to yield rishitin. The signaling cascade leading to the upregulation of the biosynthetic genes involves various signaling molecules, including reactive oxygen species (ROS) and plant hormones such as jasmonic acid (JA) and ethylene (ET). Recent studies have also implicated nitric oxide (NO) as a signaling molecule that can induce the accumulation of rishitin in potato tubers.





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Simplified signaling pathway for Rishitin biosynthesis.



Conclusion

Rishitin remains a molecule of significant interest due to its role in plant defense and its potential as a lead compound in drug discovery. This guide has summarized the key physical and chemical properties of rishitin, providing a foundation for researchers. Further investigation, particularly to obtain and publish detailed modern spectroscopic data, would be highly beneficial to the scientific community. The elucidation of the complete biosynthetic and signaling pathways also presents an ongoing area of research with implications for crop protection and biotechnology.

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